

Fmoc-L-Phe(3,5-Me₂)-OH solid-phase peptide synthesis protocol

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Compound of Interest

Compound Name: Fmoc-L-Phe(3,5-Me₂)-OH

CAS No.: 1270295-34-5

Cat. No.: B6338878

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Application Note: Solid-Phase Peptide Synthesis of **Fmoc-L-Phe(3,5-Me₂)-OH**

Executive Summary

This guide details the protocol for incorporating Fmoc-3,5-dimethyl-L-phenylalanine (**Fmoc-L-Phe(3,5-Me₂)-OH**) into synthetic peptides via Solid-Phase Peptide Synthesis (SPPS).

While structurally similar to Phenylalanine, the 3,5-dimethyl substitution introduces two critical variables:

- Increased Hydrophobicity: Enhances

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stacking interactions and membrane permeability but increases the risk of peptide aggregation on-resin.

- Steric Bulk: The meta-methyl groups create a wider steric profile than native Phe, potentially reducing coupling kinetics compared to unsubstituted residues.

Recommendation: This protocol utilizes HATU/HOAt activation or DIC/Oxyma Pure to mitigate steric hindrance and ensure >99% coupling efficiency.

Material Specifications

Component	Specification	Critical Note
Amino Acid	Fmoc-L-Phe(3,5-Me ₂)-OH	MW: 415.48 g/mol ^[1] Store at +2°C to +8°C.
Resin	Rink Amide (0.5–0.7 mmol/g) or Wang	Lower loading (0.3–0.5 mmol/g) is preferred for sequences >15 residues to reduce aggregation.
Activator	HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium)	Preferred over HBTU for hindered couplings due to faster kinetics.
Additive	HOAt (1-Hydroxy-7-azabenzotriazole)	Synergistic with HATU to suppress racemization.
Base	DIPEA (N,N-Diisopropylethylamine)	Use fresh, amine-free grade to prevent premature Fmoc removal.
Solvent	NMP (N-Methyl-2-pyrrolidone)	Superior to DMF for solvating hydrophobic residues like Phe(3,5-Me ₂).

Strategic Considerations (Expert Insights)

Solubility & Aggregation

The 3,5-dimethyl moiety significantly increases the lipophilicity of the growing peptide chain.

- Risk: In DCM or standard DMF, the peptide chain may form secondary structures (beta-sheets) that "bury" the N-terminus, leading to difficult subsequent couplings.
- Solution: Use NMP as the primary coupling solvent. If the sequence is known to be difficult, add 1% DBU or use Magic Mixture (DCM/DMF/NMP 1:1:1) for this specific step.

Coupling Reagent Selection

While standard HBTU/HOBt protocols are sufficient for Phenylalanine, they often yield incomplete coupling (85-90%) for Phe(3,5-Me₂) within standard timeframes (30-60 min).

- Protocol Shift: We employ HATU (uronium salt) which generates the highly reactive aza-benzotriazole ester. This accelerates the acylation of the hindered amine.

Detailed Experimental Protocol

Step 1: Resin Preparation[2][3]

- Weigh resin (e.g., 0.1 mmol scale).[2][3]
- Swell in DCM for 20 minutes (crucial for opening the polystyrene matrix).
- Wash with DMF (mL).

Step 2: Fmoc Deprotection

- Add 20% Piperidine in DMF (5 mL).
- Agitate for 3 minutes at RT. Drain.
- Add fresh 20% Piperidine in DMF (5 mL).
- Agitate for 12 minutes. Drain.
- Critical Wash: Wash with DMF (ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted"> mL) to remove all traces of piperidine. Residual base will hydrolyze the activated ester in the next step.

Step 3: Activation & Coupling (The "3,5-Me₂" Specific Step)

Perform this step immediately after deprotection to prevent resin collapse.

Reagent Stoichiometry (0.1 mmol scale):

- **Fmoc-L-Phe(3,5-Me₂)-OH**: 4.0 eq (166 mg)
- HATU: 3.9 eq (148 mg)
- HOAt: 4.0 eq (54 mg)
- DIPEA: 8.0 eq (139 μ L)

Procedure:

- Dissolve the Amino Acid, HATU, and HOAt in minimal NMP (approx. 2-3 mL).
 - Note: Ensure complete dissolution. Sonicate if necessary.
- Add DIPEA to the solution.[\[4\]](#)[\[5\]](#) The color should turn yellow (activation).
- Pre-activate for exactly 30 seconds.
 - Caution: Do not exceed 2 minutes pre-activation; the active ester can degrade.
- Transfer the solution to the resin.[\[3\]](#)[\[5\]](#)
- Agitate for 60 minutes at Room Temperature.
 - Optimization: For extremely difficult sequences, heat to 50°C (microwave) for 10 minutes.

Step 4: Monitoring (QC)

- Perform a Kaiser Test (Ninhydrin).[\[6\]](#)
 - Colorless/Yellow Beads: Coupling Complete. Proceed.
 - Blue Beads: Incomplete. Do NOT proceed.

- Corrective Action (if Blue): Perform a "Double Coupling." Repeat Step 3 using DIC/Oxyma (different mechanism) to capture unreacted sites.

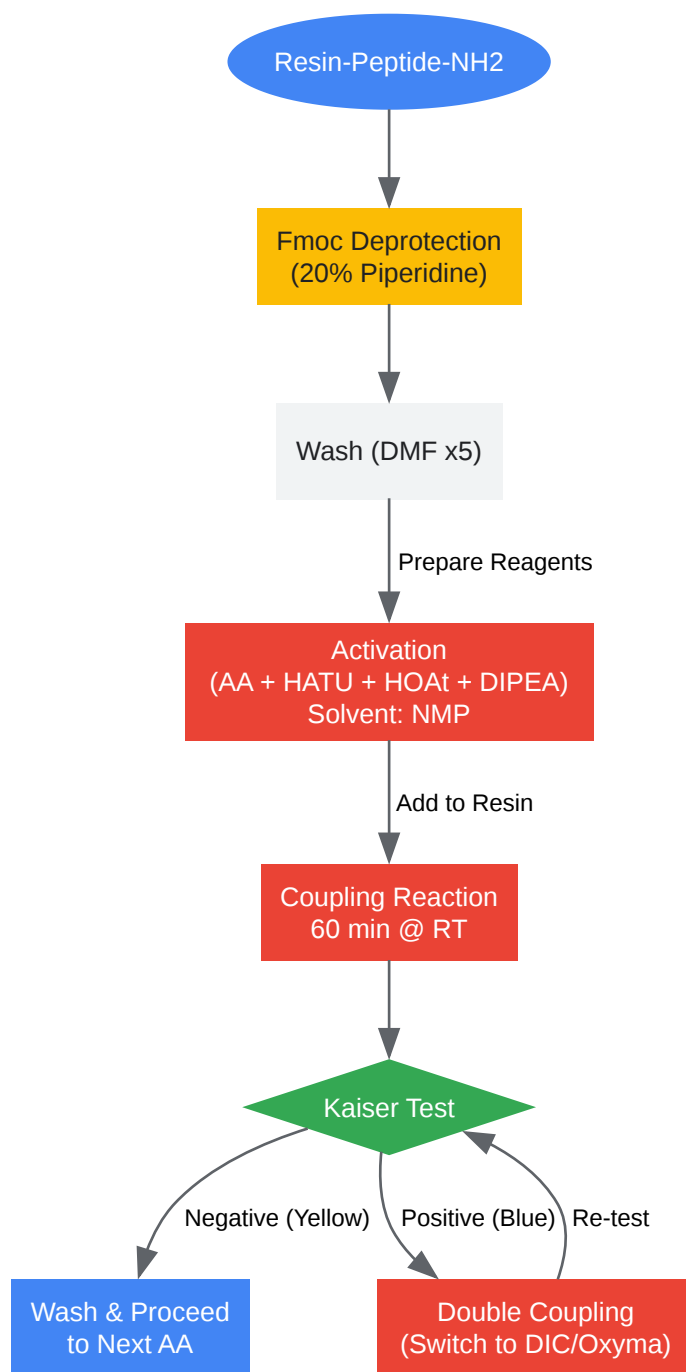
Step 5: Capping (Optional but Recommended)

To prevent deletion sequences if coupling was <100%:

- Add Acetic Anhydride/DIPEA/DMF (10:5:85).
- Agitate for 10 minutes.

Workflow Visualization

The following diagram illustrates the decision logic for coupling sterically modified Phenylalanine derivatives.



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Figure 1: Optimized SPPS workflow for **Fmoc-L-Phe(3,5-Me2)-OH**, emphasizing the critical decision point at the Kaiser Test.

Troubleshooting & Optimization Table

Issue	Observation	Root Cause	Corrective Protocol
Incomplete Coupling	Blue Kaiser test after 1h	Steric hindrance of 3,5-Me ₂ group	Double Couple: Re-couple using DIC (4 eq) / Oxyma (4 eq) in DMF for 2 hours.
Gelation/Aggregation	Resin clumps, solvent doesn't drain	Hydrophobic interaction of Me ₂ -Phe	Wash resin with DCM to re-swell. Perform coupling in NMP/DCM (1:1).
Racemization	D-isomer detected in HPLC	Base-catalyzed epimerization	Reduce DIPEA to 6 eq. Switch from HATU to DIC/Oxyma (neutral pH activation).
Low Solubility	AA precipitates in DMF	High lipophilicity	Dissolve AA in NMP or add 10% TFE (Trifluoroethanol) to the coupling mixture.

References

- Mesa Labs. (2025). SPPS Tips For Success: Sterically Hindered Peptide Synthesis. Retrieved from [[Link](#)]

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Sources

- 1. Fmoc-3,5-Dimethyl-L-Phenylalanine | 1270295-34-5 [chemicalbook.com]
- 2. chem.uci.edu [chem.uci.edu]
- 3. benchchem.com [benchchem.com]

- [4. benchchem.com \[benchchem.com\]](#)
- [5. chempep.com \[chempep.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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